

A Technical Guide to the Spectroscopic Characterization of 6-(Hydroxymethyl)nicotinic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-(Hydroxymethyl)nicotinic acid

Cat. No.: B1591122

[Get Quote](#)

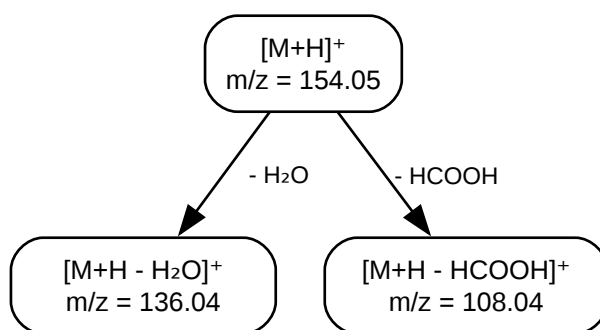
This in-depth technical guide provides a comprehensive overview of the spectroscopic characterization of **6-(Hydroxymethyl)nicotinic acid**, a key heterocyclic compound with applications in pharmaceutical and materials science research. This document is intended for researchers, scientists, and drug development professionals, offering both theoretical interpretations and practical, field-proven methodologies for obtaining and analyzing nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data.

Introduction

6-(Hydroxymethyl)nicotinic acid (CAS No. 775545-30-7) is a pyridine derivative featuring both a carboxylic acid and a hydroxymethyl group.^{[1][2]} This bifunctional nature makes it a versatile building block in organic synthesis. Understanding its structural and electronic properties through spectroscopic analysis is paramount for its effective utilization in research and development. This guide will delve into the core spectroscopic techniques used to elucidate the structure and purity of this compound.

Molecular Structure and Key Features

A thorough understanding of the molecular structure is the foundation for interpreting spectroscopic data. The key structural features of **6-(Hydroxymethyl)nicotinic acid** that will be probed by NMR, IR, and MS are the pyridine ring, the carboxylic acid group, and the hydroxymethyl group.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 775545-30-7|6-(Hydroxymethyl)nicotinic acid|BLD Pharm [bldpharm.com]
- 2. 6-(Hydroxymethyl)nicotinic acid | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Characterization of 6-(Hydroxymethyl)nicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1591122#spectroscopic-data-nmr-ir-ms-of-6-hydroxymethyl-nicotinic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com